

# Safety and Handling of (2-Fluoro-5-nitrophenyl)methanamine: A Technical Guide

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## Compound of Interest

Compound Name: (2-Fluoro-5-nitrophenyl)methanamine

Cat. No.: B3395588

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Disclaimer: No specific Material Safety Data Sheet (MSDS) for **(2-Fluoro-5-nitrophenyl)methanamine** is readily available in public databases. The following guide is a compilation of safety and handling information from structurally related compounds, including 2-fluoro-5-nitroaniline, 2-fluoro-5-nitrobenzaldehyde, and general knowledge of nitroaromatic and fluorinated amine compounds. This information should be used as a preliminary guide for risk assessment, and a comprehensive, substance-specific risk assessment should be conducted before handling this chemical.

This technical guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on the safe handling, storage, and disposal of **(2-Fluoro-5-nitrophenyl)methanamine** and related compounds.

## Hazard Identification and Classification

**(2-Fluoro-5-nitrophenyl)methanamine** is not officially classified under GHS. However, based on the data for analogous compounds, it should be treated as a hazardous substance. The primary hazards are associated with its nitroaromatic and fluorinated amine functionalities. Nitroaromatic compounds are often toxic and can be environmental pollutants[1][2]. Aromatic amines are a class of chemicals with high reactivity and potential health hazards, including carcinogenicity and mutagenicity[3].

## Summary of Hazards from Analogous Compounds

The following table summarizes the GHS hazard classifications for structurally similar compounds. It is prudent to assume that **(2-Fluoro-5-nitrophenyl)methanamine** exhibits a similar hazard profile.

Hazard Statement	2-Fluoro-5-nitroaniline[3]	2-Fluoro-5-nitrobenzonitrile	5-Fluoro-2-nitrophenol[4]
Flammable Solid	✓		
Acute Toxicity, Oral	✓	✓	
Acute Toxicity, Dermal	✓	✓	
Acute Toxicity, Inhalation	✓	✓	
Skin Irritation	✓	✓	
Serious Eye Irritation	✓	✓	
Specific Target Organ Toxicity (Single Exposure)	✓	✓	

## Physical and Chemical Properties

Specific physical and chemical property data for **(2-Fluoro-5-nitrophenyl)methanamine** are not available. The table below presents data for a closely related compound, 2-fluoro-5-nitroaniline.

Property	Data for 2-Fluoro-5-nitroaniline[3][5]
Appearance	Light brown powder solid
Melting Point/Range	99 - 103 °C / 210.2 - 217.4 °F
Flash Point	91 °C / 195.8 °F
Molecular Formula	C6H5FN2O2
Molecular Weight	156.11 g/mol
Solubility	Insoluble in water

## Safety and Handling Protocols

Given the hazardous nature of related compounds, strict safety protocols should be followed when handling **(2-Fluoro-5-nitrophenyl)methanamine**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure.

PPE Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (EN 166 or NIOSH approved).
Skin Protection	Wear impervious, flame-retardant protective clothing.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	Use a full-face respirator with a suitable cartridge if exposure limits are exceeded or if irritation or other symptoms are experienced.

## Engineering Controls

Engineering controls are the most effective way to manage exposure.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

## Handling and Storage

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and store it locked up. Keep away from heat, sparks, open flames, and hot surfaces.

## Experimental Protocols

The following is a generalized protocol for the synthesis of an aminobenzylamine from a nitrobenzonitrile, a reaction analogous to a potential synthesis of **(2-Fluoro-5-nitrophenyl)methanamine**.

## Reduction of a Nitroaromatic Compound

This protocol is adapted from the synthesis of 5-Amino-2-fluorobenzonitrile<sup>[6]</sup>.

Objective: To reduce the nitro group of a substituted nitroaromatic compound to an amine.

Materials:

- 2-Fluoro-5-nitrobenzonitrile (or other nitroaromatic precursor)
- Stannous chloride dihydrate ( $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask

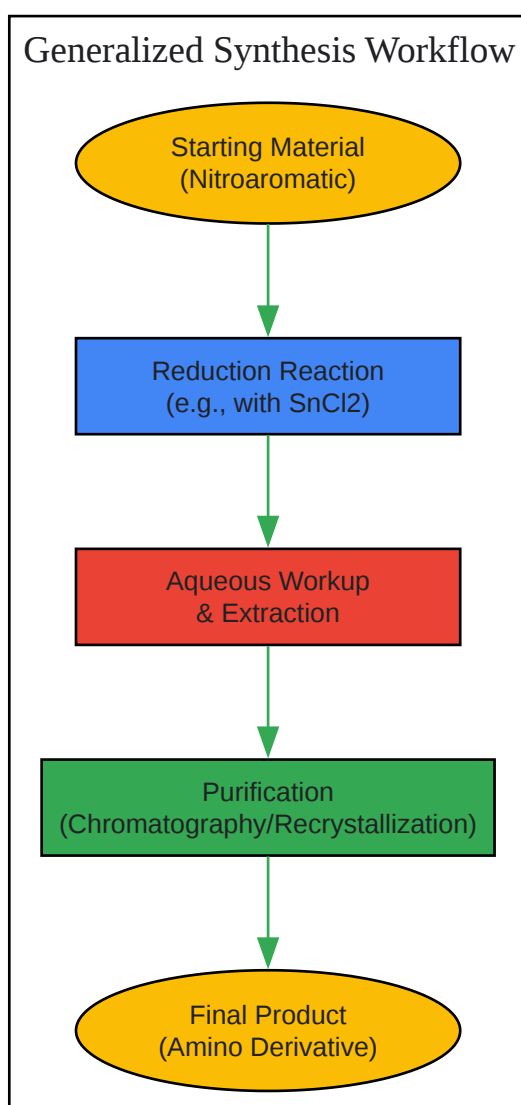
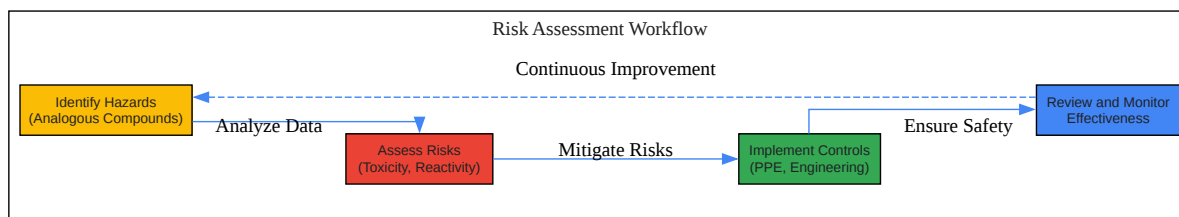
- Reflux condenser
- Separatory funnel
- Standard laboratory glassware

#### Procedure:

- In a round-bottom flask, dissolve the nitroaromatic precursor (e.g., 2.0 g of 2-fluoro-5-nitrobenzonitrile) in ethyl acetate (50 mL).
- Add stannous chloride dihydrate (e.g., 27.0 g) to the solution.
- Heat the mixture to reflux and maintain for 1.5 hours.
- Allow the reaction mixture to cool to room temperature.
- Carefully partition the mixture between ethyl acetate and a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous phase multiple times with ethyl acetate.
- Combine the organic phases and wash with water.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the solution and concentrate under reduced pressure to obtain the crude product.
- The product can be further purified by chromatography or recrystallization as needed.

## Diagrams

The following diagrams illustrate key logical and experimental workflows.



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